

An In-depth Technical Guide to the Safe Handling of 2-Pyrimidinemethanamine

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Compound of Interest

Compound Name: 2-Pyrimidinemethanamine

Cat. No.: B1307922

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This guide provides a comprehensive overview of the safety data and handling precautions for **2-Pyrimidinemethanamine** (CAS No: 75985-45-4), tailored for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary precautions for safe laboratory use.

Chemical Identification and Physical Properties

2-Pyrimidinemethanamine, also known as (2-Pyrimidinylmethyl)amine or 2-(Aminomethyl)pyrimidine, is a heterocyclic organic compound.^{[1][2]} Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C5H7N3	[1][2][3]
Molecular Weight	109.13 g/mol	[1][2][3]
Appearance	White powder	[3]
Storage Temperature	2-8°C (protect from light)	[3]
Solubility	Chloroform (Sparingly), Methanol	[3]

Hazard Identification and GHS Classification

2-Pyrimidinemethanamine is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^{[1][4]} All researchers must be aware of its potential health effects.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2 / 2A	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation

Source:^{[1][4]}

GHS Label Elements:

- Pictogram:
- Signal Word: Warning^{[1][4]}
- Hazard Statements:
 - H315: Causes skin irritation.^{[1][4]}
 - H319: Causes serious eye irritation.^{[1][4]}
 - H335: May cause respiratory irritation.^{[1][4]}
- Precautionary Statements: A comprehensive list of precautionary statements is provided in the handling and storage section of this guide.^{[1][4]}

First-Aid Measures

In the event of exposure to **2-Pyrimidinemethanamine**, immediate and appropriate first-aid measures are crucial.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][5][6]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[4][5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[4][5][6]
Ingestion	Clean mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Get medical attention.[4][5]

Source:[4][5][6]

Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure and ensure the stability of the compound.

Handling:

- Avoid contact with skin and eyes.[5]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[4]
- Use only outdoors or in a well-ventilated area.[4]
- Wash hands thoroughly after handling.[4]
- Wear protective gloves, protective clothing, eye protection, and face protection.[4]

- Do not eat, drink, or smoke when using this product.

Storage:

- Store in a cool, dry, and well-ventilated place.[5]
- Keep the container tightly closed.[4][5]
- Store locked up.[4]
- Protect from light.[5]
- Incompatible materials include strong oxidizing agents.[5]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **2-Pyrimidinemethanamine**.

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][5]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[4]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.[4]

Source:[4][5]

Accidental Release Measures

In case of a spill, follow these procedures to ensure safety and proper cleanup.

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[5]
- Environmental Precautions: Do not let this chemical enter the environment.[5]
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid generating dust.[5]

The following diagram illustrates a general workflow for handling a chemical spill of **2-Pyrimidinemethanamine**.



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Workflow for handling a chemical spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Specific Hazards: May emit toxic fumes under fire conditions, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[5]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[4][5]

Toxicological and Ecological Information

- **Toxicological Information:** The toxicological properties of **2-Pyrimidinemethanamine** have not been fully investigated. The primary known hazards are skin, eye, and respiratory irritation.[1][4]
- **Ecological Information:** There is no data available on the ecological effects of this compound. It is advised to prevent its release into the environment.[4][5]

Stability and Reactivity

- **Reactivity:** No data available.
- **Chemical Stability:** Stable under normal conditions.[5]
- **Possibility of Hazardous Reactions:** None under normal processing.[5]
- **Conditions to Avoid:** Avoid dust formation.[5]
- **Incompatible Materials:** Strong oxidizing agents.[5]
- **Hazardous Decomposition Products:** Under fire conditions, may produce nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[5]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the use or safety testing of **2-Pyrimidinemethanamine** were not identified in the publicly available safety data sheets and product information pages. Researchers should develop specific standard operating procedures (SOPs) for their experimental setups that incorporate the safety and handling information provided in this guide. These SOPs should be reviewed and approved by the relevant institutional safety committee.

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